

# decamethylferrocene molecular weight and formula

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## Compound of Interest

Compound Name: Decamethylferrocene

Cat. No.: B089293

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## Core Technical Data: Decamethylferrocene

This guide provides the fundamental molecular information for **decamethylferrocene**, a key compound in organometallic chemistry. The data is presented for researchers, scientists, and professionals in drug development who require accurate and readily accessible information.

**Decamethylferrocene**, also known as bis(pentamethylcyclopentadienyl)iron(II), is a sandwich compound with an iron(II) center coordinated to two pentamethylcyclopentadienyl ligands.<sup>[1][2]</sup> Its chemical formula is  $C_{20}H_{30}Fe$ .<sup>[1][2][3][4]</sup> The molecular weight of **decamethylferrocene** is approximately 326.31 g/mol.<sup>[3][4]</sup>

## Quantitative Molecular Data

For clarity and ease of comparison, the core quantitative data for **decamethylferrocene** is summarized in the table below.

Identifier	Value
Molecular Formula	$C_{20}H_{30}Fe$ <sup>[1][2][3][4]</sup>
Molar Mass	326.305 g·mol <sup>-1</sup> <sup>[1][2]</sup>
Alternate Formula	$Fe(C_5(CH_3)_5)_2$ <sup>[1][2]</sup>

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## References

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